

Experimental & Clinical Data

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Compound Focus: Tofimilast

CAS No.: 185954-27-2

Cat. No.: S545531

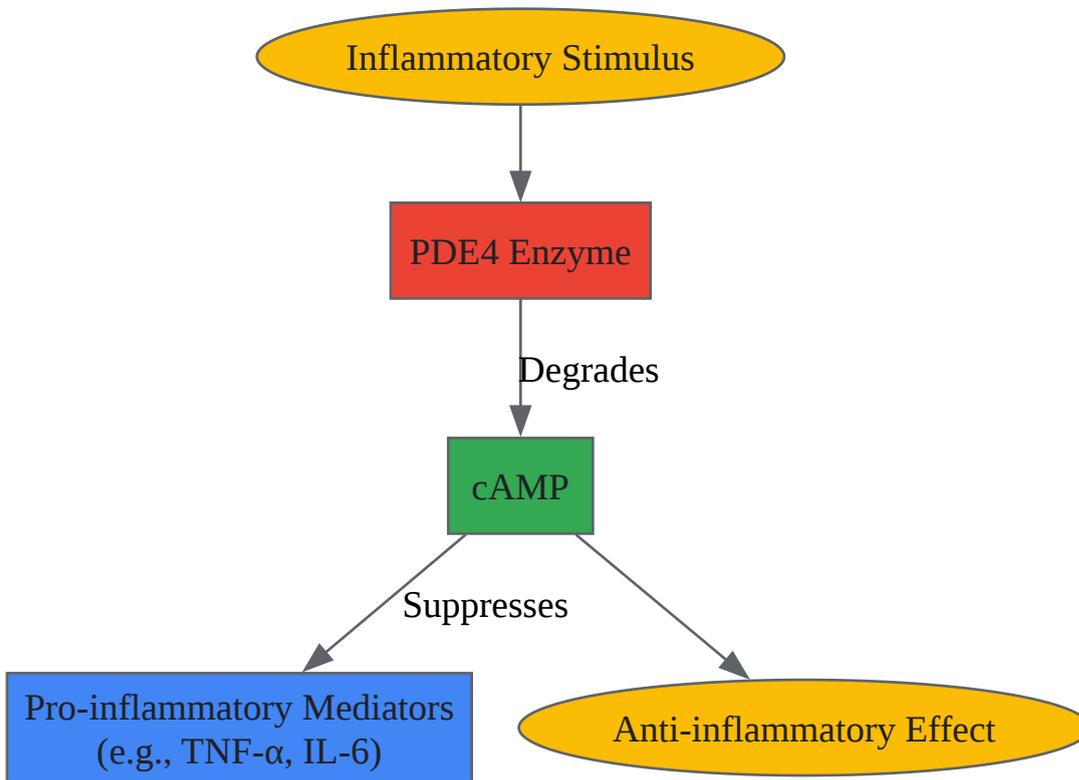
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Information on experimental protocols for **Tofimilast** is scarce. The available data indicates its primary use has been in clinical trials for respiratory conditions.

- **Clinical Trial History:** **Tofimilast** has been studied in clinical trials for the treatment of **Asthma** and **Chronic Obstructive Pulmonary Disease (COPD)** [1]. The trials listed in the DrugBank record are marked as "completed," but no results or detailed methodologies are provided in the available source.
- **Current Status:** The drug is classified as "**Investigational**" [1]. The lack of recent data or approval records suggests that its clinical development may not have progressed further.

The PDE4 Inhibition Pathway

As a PDE4 inhibitor, **Tofimilast** works by modulating a key inflammatory pathway. The following diagram illustrates this mechanism, which is shared with other drugs in its class like Roflumilast [2] [3].



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The mechanism of action can be understood in three key steps based on the well-established PDE4 inhibition pathway [2] [3]:

- **Stimulation:** Immune and inflammatory cells are activated by an external stimulus.
- **Inhibition:** **Tofimilast** enters the cell and inhibits the PDE4 enzyme.
- **Effect:** With PDE4 inhibited, intracellular cAMP levels rise. Elevated cAMP suppresses the production and release of various pro-inflammatory mediators (e.g., TNF- α , IL-23, IL-17), leading to a broad anti-inflammatory effect [2] [4] [3].

Comparison with Roflumilast

For context, it is useful to compare **Tofimilast** with Roflumilast, a widely approved PDE4 inhibitor.

Feature	Tofimilast	Roflumilast
Status	Investigational [1]	Approved (Oral: COPD; Topical: Plaque Psoriasis, Atopic Dermatitis, Seborrheic Dermatitis) [5] [6] [7]

Feature	Tofimilast	Roflumilast
Chemical Formula	C ₁₈ H ₂₁ N ₅ S [1] [8]	C ₁₇ H ₁₄ Cl ₂ F ₂ N ₂ O ₃ [6] [9]
Common Administration	Information Not Available	Oral, Topical cream/foam [6] [7]
Key Mechanism	PDE4 Inhibition [1]	PDE4 Inhibition [6] [3]

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